

# 3-Nitro-2-butanol stability recommended storage

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## Compound Focus: 3-Nitro-2-butanol

CAS No.: 6270-16-2

Cat. No.: S1532745

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## Chemical Identification & Hazards

The table below summarizes the key identification and hazard information for **3-Nitro-2-butanol**.

Property	Description
CAS Number	6270-16-2 [1] [2] [3]
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NO <sub>3</sub> [1] [2] [3]
Molecular Weight	119.12 g/mol [1] [2] [3]
Physical Description	Clear, slightly yellow liquid [3] [4] [5]
Hazard Classification	Causes skin irritation, causes serious eye irritation, may cause respiratory irritation [1] [4]
Signal Word	Warning [1] [4]

## Storage & Handling Specifications

Adhering to the following storage and handling protocols is crucial for laboratory safety.

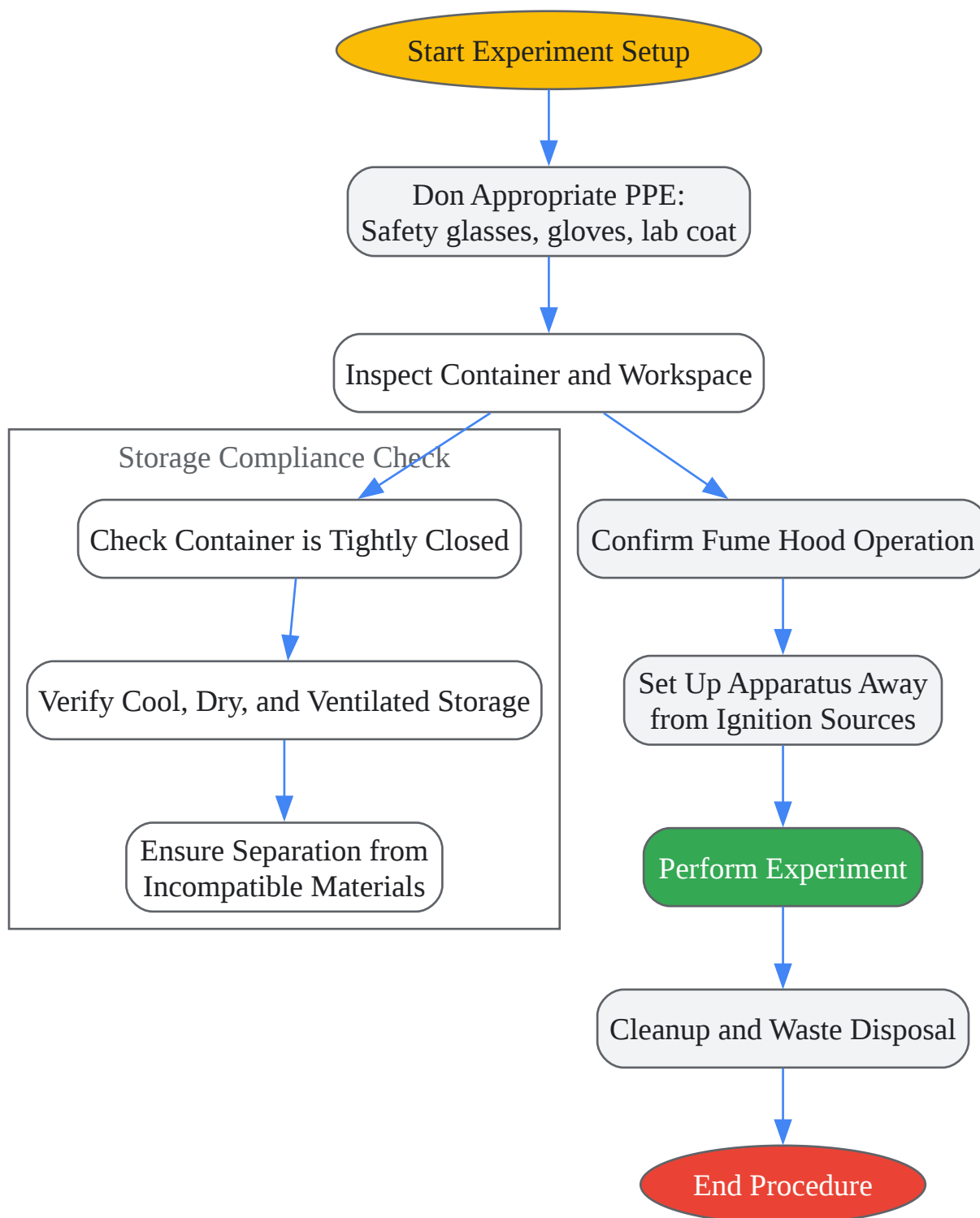
Aspect	Recommendation
General Condition	Store in a cool, dry, well-ventilated area [1] [3].
Container	Keep in a tightly closed container [1] [3].
Temperature	Store in a cool place [1]. Maintain at ambient temperatures [6].
Incompatible Materials	Strong oxidizing agents, strong bases, acid chlorides, acid anhydrides [1] [3] [7].
Ignition Sources	Keep away from heat, sparks, and open flames. No smoking [1] [3].
Handling Precautions	Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapor or mist. Use only in a well-ventilated area. Wash hands thoroughly after handling [1] [3].
Personal Protective Equipment (PPE)	Wear safety glasses, protective gloves, and impervious clothing. Use respiratory protection if ventilation is inadequate [1] [3] [4].

## Stability and Reactivity

- **Chemical Stability:** Stable under recommended storage conditions [1] [3].
- **Conditions to Avoid:** Heat, flames, sparks, and incompatible materials [1] [3].
- **Hazardous Decomposition Products:** When heated, it decomposes to form **carbon oxides** and **nitrogen oxides (NOx)** [1] [3].

## Experimental Handling Workflow

The following diagram outlines the key steps for safely setting up your experiment, from preparation to cleanup.



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## Troubleshooting & FAQ

**Q1: What should I do if I detect a pungent odor or notice fumes of 3-Nitro-2-butanol in the lab?**

- **Immediate Action:** Evacuate the area and ensure adequate ventilation, for example, by working within a certified fume hood. The vapors may cause respiratory irritation and can accumulate in low-lying or confined areas [1] [3] [8].

**Q2: The liquid has spilled on the bench. What is the correct cleanup procedure?**

- **Action:** Wear appropriate PPE. Contain the spill using a non-combustible absorbent material like vermiculite, sand, or diatomaceous earth. Place the absorbed material in a suitable container for disposal according to local regulations. Do not allow the chemical to enter drains [1] [3] [6].

**Q3: The chemical has been stored on a shelf near a strong acid. Is this acceptable?**

- **Assessment:** This is not advisable. While **3-Nitro-2-butanol** is generally stable, it is incompatible with strong oxidizing agents and other specific materials. You should store it separately according to the incompatibility table to prevent hazardous reactions [1] [3] [7].

**Q4: After months of storage, the liquid appears darker yellow. Does this indicate decomposition?**

- **Assessment:** A change in color could suggest instability or the beginning of decomposition. The pure material is described as a clear, slightly yellow liquid [3] [5]. You should be cautious and consult your institution's safety officer for disposal. Remember that thermal decomposition produces toxic gases like nitrogen oxides [1] [3].

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